

# A Comprehensive Technical Guide to the Health and Safety of Isonitrosoacetone

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## Compound of Interest

Compound Name: *Isonitrosoacetone*

Cat. No.: *B1237270*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the health and safety considerations for **isonitrosoacetone**. The information is compiled to assist researchers, scientists, and professionals in drug development in understanding the potential hazards, handling procedures, and emergency responses associated with this compound.

## Chemical and Physical Properties

**Isonitrosoacetone** is a solid organic compound with the molecular formula C<sub>3</sub>H<sub>5</sub>NO<sub>2</sub>.<sup>[1]</sup> A summary of its key physical and chemical properties is presented below.

| Property         | Value  | Source                                  |
|------------------|--|---|
| Molecular Weight | 87.08 g/mol  | <a href="#">[1]</a> <a href="#">[2]</a> |
| Melting Point    | 69 °C  | <a href="#">[3]</a>                     |
| Boiling Point    | 193 °C at 760 mmHg   | <a href="#">[3]</a>                     |
| Flash Point      | 70.6 °C  | <a href="#">[3]</a>                     |
| Vapor Pressure   | 0.2 mmHg   | <a href="#">[1]</a>                     |
| Density          | 1.1 g/cm³  | <a href="#">[3]</a>                     |
| pKa              | 8.39 (at 25 °C)  | <a href="#">[4]</a> <a href="#">[5]</a> |
| Appearance       | Solid, leaflets from ether + petroleum ether or from carbon tetrachloride. <a href="#">[5]</a>   | <a href="#">[1]</a> <a href="#">[6]</a> |
| Solubility       | Freely soluble in water and ether. Moderately soluble in warm chloroform, benzene, and carbon tetrachloride.<br>Practically insoluble in petroleum ether. Soluble in alkalies, forming yellow solutions. | <a href="#">[5]</a>                     |

## Toxicological Information

**Isonitrosoacetone** is classified as a hazardous substance with potential health effects. It is identified as a neurotoxin that can affect the central nervous system.[\[1\]](#)

## Acute Toxicity

The primary routes of exposure and their effects are summarized below.

| Route of Exposure | Species | Value                              | Effects  | Source |
|-------------------|---------|------------------------------------|--|--------|
| Inhalation        | Rat     | LCLo: 3,600 mg/m <sup>3</sup> /2hr | Causes degenerative changes to the brain, coma, and dyspnea. | [1][6] |
| Oral              | Rat     | Not specified                      | Causes convulsions in lethal-dose studies.                   | [6]    |

LCLo (Lethal Concentration Low): The lowest concentration of a substance in air that has been reported to cause death in humans or animals.

## Hazard Classifications

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **isonitrosoacetone** is classified as follows:

| Hazard Class                                     | Hazard Category | Hazard Statement                       |
|--|-----------------|--|
| Skin Corrosion/Irritation                        | 2               | H315: Causes skin irritation           |
| Serious Eye Damage/Eye Irritation                | 2               | H319: Causes serious eye irritation    |
| Specific Target Organ Toxicity - Single Exposure | 3               | H335: May cause respiratory irritation |

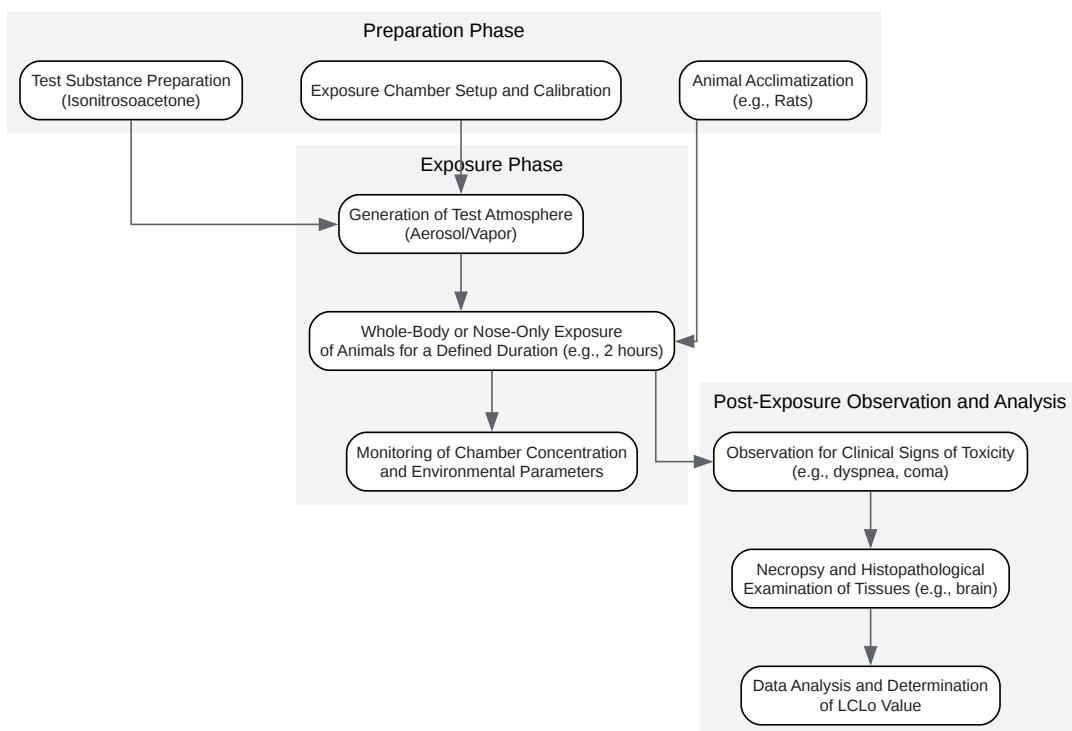
Source:[1]

This classification indicates that **isonitrosoacetone** can cause skin and eye irritation upon contact and may irritate the respiratory system if inhaled.[1]

## Experimental Protocols

While specific experimental protocols for the toxicological studies of **isonitrosoacetone** are not detailed in the provided search results, a generalized workflow for an acute inhalation toxicity study, such as the one that would determine an LC<sub>50</sub> value, is outlined below.

Generalized Workflow for Acute Inhalation Toxicity Study



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*Generalized workflow for an acute inhalation toxicity study.*

## Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **isonitrosoacetone**.

### Handling

- Ventilation: Handle in a well-ventilated place, preferably in a chemical fume hood.[3]
- Personal Protective Equipment (PPE):
  - Eye Protection: Wear safety goggles or glasses.
  - Hand Protection: Wear chemical-resistant gloves.
  - Skin Protection: Wear suitable protective clothing, such as a lab coat.
- Hygiene: Wash hands thoroughly after handling and wash contaminated clothing before reuse.
- Ignition Sources: Avoid formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.[3] Keep away from heat, flames, and sparks.

### Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Some sources recommend refrigeration. For long-term storage (months to years), a temperature of -20 °C is suggested, while for short-term storage (days to weeks), 0 - 4 °C is recommended.[2]
- Incompatibilities: Store away from oxidizing agents.[3]

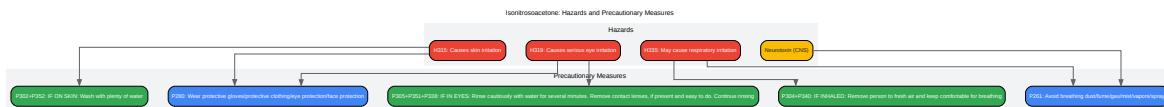
## First Aid Measures

In case of exposure to **isonitrosoacetone**, the following first aid measures should be taken.

| Exposure Route | First Aid Procedure   | Source |
|----------------|---|--------|
| Skin Contact   | Immediately wash the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention. |        |
| Eye Contact    | Immediately flush eyes with copious amounts of water for at least 15 minutes. Seek medical attention.   |        |
| Inhalation     | Remove the individual to fresh air. If symptoms persist or in severe cases, seek medical attention.   |        |
| Ingestion      | Wash out the mouth with copious amounts of water for at least 15 minutes. Seek medical attention.   |        |

## Hazard and Precautionary Summary

The following diagram illustrates the relationship between the hazards of **isonitrosoacetone** and the necessary precautionary measures.



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*Relationship between **isonitrosoacetone** hazards and precautions.*

## Accidental Release Measures

In the event of a spill or accidental release of **isonitrosoacetone**:

- Personal Precautions: Wear suitable personal protective equipment, including a respirator, gloves, protective clothing, and eye protection.
- Cleanup: Mix the spilled material with sand or another inert absorbent material. Sweep up the mixture and place it in a tightly closed container for disposal.
- Environmental Precautions: Do not allow the material to enter drains or watercourses.

## Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Heat, flames, and sparks.

- Incompatible Materials: Oxidizing agents.
- Hazardous Decomposition Products: Combustion may produce carbon monoxide and nitrogen oxides.

This technical guide is intended to provide comprehensive health and safety information on **isonitrosoacetone** for professionals in research and drug development. It is essential to consult the most current Safety Data Sheet (SDS) for this compound before use and to ensure that all handling and safety procedures are in accordance with institutional and regulatory guidelines.

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## References

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